

Application Notes & Protocols for 3-Fluoro-4-isopropoxyaniline in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluoro-4-isopropoxyaniline

Cat. No.: B1387104

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Introduction: The Strategic Value of 3-Fluoro-4-isopropoxyaniline in Drug Design

In the landscape of modern medicinal chemistry, the strategic functionalization of aromatic scaffolds is a cornerstone of rational drug design. The compound **3-Fluoro-4-isopropoxyaniline** emerges as a particularly valuable building block, offering a unique combination of substituents that address several critical aspects of drug development, including metabolic stability, target engagement, and pharmacokinetic (PK) properties.

The strategic placement of a fluorine atom and an isopropoxy group on the aniline core is not coincidental; it is a deliberate design choice rooted in established medicinal chemistry principles.

- **The Role of Fluorine:** The fluorine atom, with its small size and high electronegativity, serves multiple functions.^[1] It can act as a bioisostere for a hydrogen atom, yet its strong electron-withdrawing nature can significantly modulate the pKa of the adjacent aniline nitrogen, influencing its binding interactions and solubility.^[2] Crucially, the carbon-fluorine bond is exceptionally strong, making it a powerful tool to block metabolic oxidation at that position, a common strategy to enhance a drug's half-life.^{[2][3]}
- **The Influence of the Isopropoxy Group:** The 4-isopropoxy group provides a moderately electron-donating, lipophilic substituent. This group can enhance interactions with hydrophobic pockets in target proteins and improve membrane permeability. The branched

nature of the isopropyl group can also provide steric hindrance that shields the ether linkage or adjacent positions from metabolic enzymes.

This guide provides an in-depth look at the practical applications of **3-Fluoro-4-isopropoxyaniline**, complete with detailed protocols for its use in key synthetic transformations and a case study illustrating its role in the synthesis of a marketed kinase inhibitor.

Physicochemical Properties

A clear understanding of the physical and chemical properties of **3-Fluoro-4-isopropoxyaniline** is essential for its effective use in synthesis.

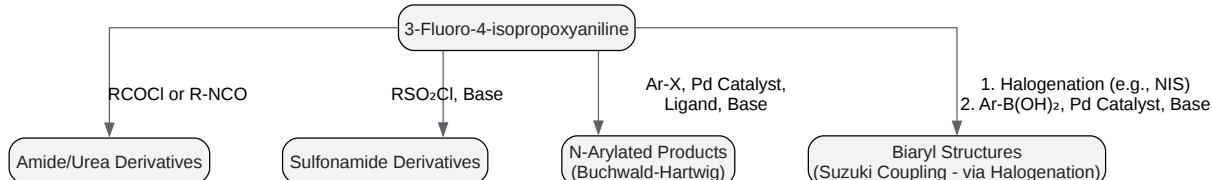
Property	Value	Source
Molecular Formula	C ₉ H ₁₂ FNO	[4]
Molecular Weight	169.2 g/mol	[4]
Appearance	Off-white to brown crystalline powder	[5]
Melting Point	121-123 °C	[5]
Boiling Point	364.9±42.0 °C at 760 mmHg	[5]
Density	~1.2±0.1 g/cm ³	[5]

Core Synthetic Applications & Protocols

3-Fluoro-4-isopropoxyaniline is a versatile intermediate. Its primary amino group serves as a potent nucleophile and a handle for a wide array of transformations, including amide bond formation, sulfonamide synthesis, and transition metal-catalyzed cross-coupling reactions.

Diagram: Key Reaction Pathways

Below is a diagram illustrating the primary synthetic transformations involving **3-Fluoro-4-isopropoxyaniline**.



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- To cite this document: BenchChem. [Application Notes & Protocols for 3-Fluoro-4-isopropoxyaniline in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at:

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